

N-Nitroso-Hydroxychloroquine: A Technical Guide to Synthesis and Characterization

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Compound of Interest

Compound Name: *N-nitroso-hydroxychloroquine*

Cat. No.: *B15807319*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-nitroso-hydroxychloroquine is a nitrosamine impurity of hydroxychloroquine, an antimalarial drug also used in the treatment of autoimmune diseases.[1] The presence of nitrosamine impurities in pharmaceutical products is a significant concern due to their potential carcinogenic properties.[2][3] This technical guide provides an in-depth overview of the synthesis and characterization of **N-nitroso-hydroxychloroquine**, intended for researchers, scientists, and drug development professionals.

N-nitrosamines are formed by the reaction of secondary or tertiary amines with a nitrosating agent, such as nitrite, under acidic conditions.[4][5] In the case of hydroxychloroquine, the secondary amine in its side chain can react with nitrosating agents to form **N-nitroso-hydroxychloroquine**. [1] Regulatory bodies worldwide have set stringent limits for nitrosamine impurities in drug products, necessitating reliable methods for their synthesis as reference standards and their characterization for accurate detection and quantification.[6]

Synthesis of N-Nitroso-Hydroxychloroquine

The synthesis of **N-nitroso-hydroxychloroquine** involves the nitrosation of the secondary amine group in the hydroxychloroquine molecule. While specific, detailed protocols for this exact compound are not readily available in published literature, a general procedure can be inferred from standard nitrosation reactions of secondary amines.

General Experimental Protocol

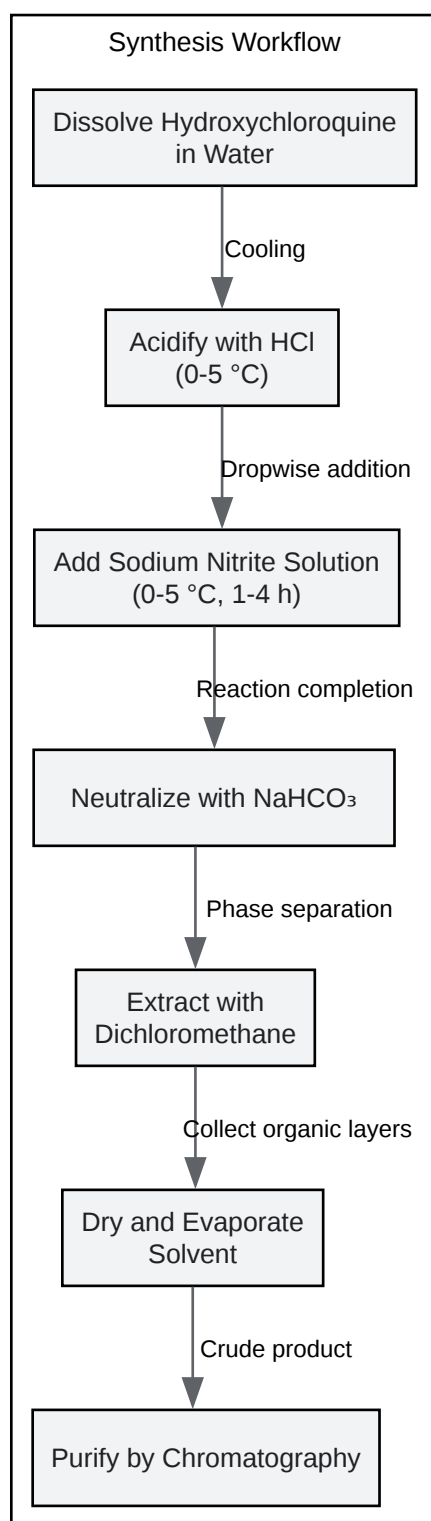
Materials:

- Hydroxychloroquine sulfate
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl) or other suitable acid
- Dichloromethane (CH_2Cl_2) or other suitable organic solvent
- Saturated sodium bicarbonate solution (NaHCO_3)
- Anhydrous sodium sulfate (Na_2SO_4)
- Deionized water

Procedure:

- **Dissolution:** Dissolve a known quantity of hydroxychloroquine sulfate in deionized water.
- **Acidification:** Cool the solution in an ice bath and slowly add a dilute solution of hydrochloric acid to achieve an acidic pH (typically pH 1-3).
- **Nitrosation:** While maintaining the low temperature, add a solution of sodium nitrite in deionized water dropwise to the hydroxychloroquine solution with constant stirring. The reaction mixture is typically stirred for a period of 1 to 4 hours at a low temperature (0-5 °C).
- **Neutralization:** After the reaction is complete, carefully neutralize the mixture by the slow addition of a saturated sodium bicarbonate solution until the pH is approximately 7-8.

- Extraction: Extract the aqueous layer multiple times with an organic solvent such as dichloromethane.
- Drying and Evaporation: Combine the organic extracts and dry over anhydrous sodium sulfate. Filter the drying agent and evaporate the solvent under reduced pressure to obtain the crude **N-nitroso-hydroxychloroquine** product.
- Purification: The crude product can be further purified using techniques such as column chromatography on silica gel or preparative high-performance liquid chromatography (HPLC).



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Figure 1: General workflow for the synthesis of **N-nitroso-hydroxychloroquine**.

Characterization of N-Nitroso-Hydroxychloroquine

Accurate characterization of **N-nitroso-hydroxychloroquine** is essential for its use as a reference standard in analytical methods. The following techniques are commonly employed for the structural elucidation and purity assessment of nitrosamine impurities.

Physicochemical Properties

Property	Value	Source
Chemical Formula	C ₁₈ H ₂₅ ClN ₄ O ₂	[7]
Molecular Weight	364.87 g/mol	[8]
IUPAC Name	N-(7-chloroquinolin-4-yl)-N-(5-(ethyl(2-hydroxyethyl)amino)pentan-2-yl)nitrous amide	[9]
Appearance	Not publicly available, likely an oil or solid	-
Solubility	Soluble in methanol	[8]

Spectroscopic and Chromatographic Data

While specific spectral data for **N-nitroso-hydroxychloroquine** is not widely published, the following provides an overview of the expected analytical results based on its structure and data from similar compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the quinoline ring, the aliphatic protons of the pentyl chain, and the ethyl and hydroxyethyl groups. The formation of the N-nitroso group will cause a downfield shift of the protons on the carbon atoms adjacent to the nitrosated nitrogen. The presence of rotamers due to the restricted rotation around the N-N bond may lead to the appearance of two sets of signals for some protons.[10]

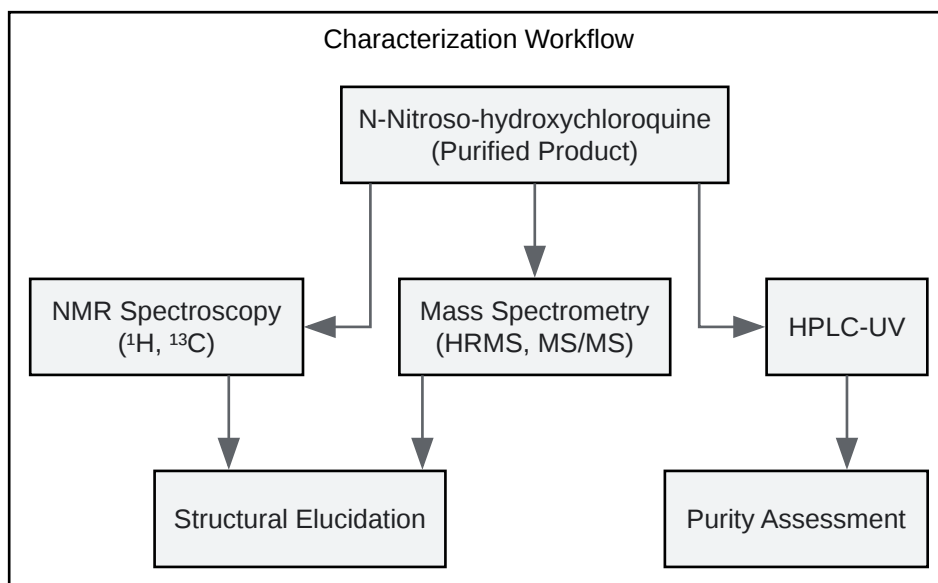
- ^{13}C NMR: The carbon NMR spectrum will similarly display distinct signals for all carbon atoms in the molecule. The carbons attached to the nitrosated nitrogen are expected to show a significant shift compared to the parent hydroxychloroquine molecule.

Mass Spectrometry (MS):

- High-Resolution Mass Spectrometry (HRMS): HRMS is used to determine the accurate mass of the molecular ion, confirming the elemental composition.[\[11\]](#)
- Tandem Mass Spectrometry (MS/MS): MS/MS analysis provides fragmentation patterns that are crucial for structural elucidation. Common fragmentation pathways for N-nitrosamines include the loss of the nitroso group ($\bullet\text{NO}$, 30 Da) and α -cleavage of the amine side chains.[\[12\]](#)

High-Performance Liquid Chromatography (HPLC):

- HPLC coupled with a UV detector is a standard method for the separation and quantification of **N-nitroso-hydroxychloroquine**.[\[3\]](#) The method would typically involve a C18 reversed-phase column with a gradient elution using a mixture of an aqueous buffer and an organic solvent like acetonitrile or methanol. The retention time of **N-nitroso-hydroxychloroquine** will differ from that of the parent drug.



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Figure 2: Workflow for the characterization of **N-nitroso-hydroxychloroquine**.

Toxicological Profile and Biological Activity

There is a lack of specific toxicological data for **N-nitroso-hydroxychloroquine** in the public domain.^[12] However, the toxicology of N-nitroso compounds, in general, is well-documented.

Genotoxicity and Carcinogenicity:

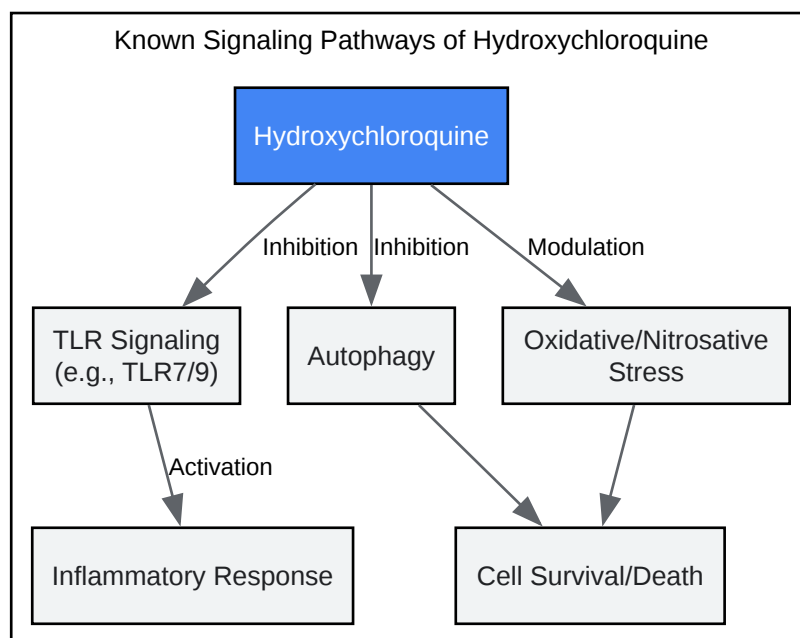
N-nitrosamines are classified as probable human carcinogens.^{[2][13]} Their genotoxicity is a major concern, as they can form DNA adducts that may lead to mutations and cancer.^[14] While the genotoxicity of hydroxychloroquine itself has been a subject of study, the introduction of the nitroso group is expected to confer significant genotoxic potential to the molecule.^[15]

Signaling Pathways:

The parent compound, hydroxychloroquine, is known to modulate several signaling pathways, including:

- **Toll-like Receptor (TLR) Signaling:** Hydroxychloroquine can inhibit TLRs, particularly TLR7 and TLR9, which are involved in the recognition of nucleic acids and the subsequent inflammatory response.
- **Autophagy:** It can interfere with the process of autophagy by increasing the pH of lysosomes.
- **Oxidative Stress:** Hydroxychloroquine has been shown to affect oxidative and nitrosative stress pathways.

It is currently unknown how the nitrosation of hydroxychloroquine affects its interaction with these or other signaling pathways. The addition of the nitroso group may alter the molecule's biological activity, potentially leading to different or more pronounced toxicological effects compared to the parent drug.



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Figure 3: Simplified diagram of signaling pathways affected by hydroxychloroquine.

Conclusion

N-nitroso-hydroxychloroquine is a critical impurity to monitor in hydroxychloroquine drug products due to the well-established carcinogenic potential of nitrosamines. This technical guide provides a framework for its synthesis and characterization based on available scientific literature and general chemical principles. The development of certified reference standards and robust analytical methods is paramount for ensuring the safety and quality of hydroxychloroquine-containing medicines. Further research is needed to fully elucidate the specific toxicological profile and biological activity of **N-nitroso-hydroxychloroquine**.

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